

Structural Characterization and Analytical Profiling of 1-(Hydroxymethyl)indan-1-ol[1]

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Compound of Interest

Compound Name: 1-(hydroxymethyl)-2,3-dihydro-1H-inden-1-ol

CAS No.: 1547526-85-1

Cat. No.: B11718120

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Executive Summary

This technical guide provides a comprehensive analysis of 1-(hydroxymethyl)indan-1-ol, a functionalized indane derivative often encountered as a chiral building block or a polar metabolite in drug development programs targeting CNS pathways.[1] As a gem-disubstituted benzylic alcohol, this molecule presents specific stability and detection challenges—notably facile dehydration during mass spectrometry and diastereotopic complexity in NMR spectroscopy.[1] This document outlines the physicochemical properties, theoretical fragmentation patterns, and a validated workflow for its identification and quantification.

Part 1: Molecular Identity & Physicochemical Profile[1][2]

Structural Logic and Formula Derivation

The molecule consists of an indane (benzocyclopentane) core. The carbon at position 1 (C1) is a quaternary center substituted with a hydroxyl group (-OH) and a hydroxymethyl group (-

CH₂OH).[1]

- Backbone: Indane (
).[2]
- Modification: Two hydrogens at C1 are replaced by one -OH and one -CH₂OH group.[1]
 - Start:
[1]
 - Remove 2 H from C1:
[1]
 - Add -OH:
[1]
 - Add -CH₂OH:
[1]

Final Molecular Formula:

[1]

Quantitative Physicochemical Data

The following parameters are critical for method development in LC-MS and HPLC.

Parameter	Value	Notes
Molecular Formula		Confirmed via elemental count.
Molecular Weight (MW)	164.20 g/mol	Average mass.
Monoisotopic Mass	164.0837 Da	Essential for High-Res MS (HRMS) extraction windows. [1]
ClogP (Predicted)	~1.1 - 1.4	Moderately polar; suitable for Reverse Phase LC.
H-Bond Donors	2	(-OH at C1 and -CH ₂ OH). [1]
H-Bond Acceptors	2	(Oxygen atoms). [1]
Stereochemistry	Chiral (C1)	Exists as (R) and (S) enantiomers.

Part 2: Mass Spectrometry Analysis (LC-MS/MS)

Ionization Behavior & Source Parameters

As a benzylic diol, 1-(hydroxymethyl)indan-1-ol is prone to in-source fragmentation.[\[1\]](#) The tertiary hydroxyl group at the benzylic position (C1) is labile.

- Ionization Mode: ESI Positive (+).

- Adduct Formation: Expect

(

187.07) or

(

182.11) as dominant species if buffers are present. The protonated molecule

(

165.09) is often low abundance due to immediate water loss.

- Critical Warning: A prominent peak at

147.08 (

) is frequently mistaken for the molecular ion of a different impurity.^[1] This is the dehydrated carbocation.

Fragmentation Pathway (MS/MS)

Mechanistic understanding of fragmentation is required for Multiple Reaction Monitoring (MRM) development.

- Precursor:

165.09 (

)

- Primary Loss (Water): Elimination of the C1-OH leads to a resonance-stabilized benzylic carbocation (

147).^[1]

- Secondary Loss (Formaldehyde): The hydroxymethyl group can eliminate formaldehyde (, 30 Da) from the dehydrated species, or the side chain can cleave.

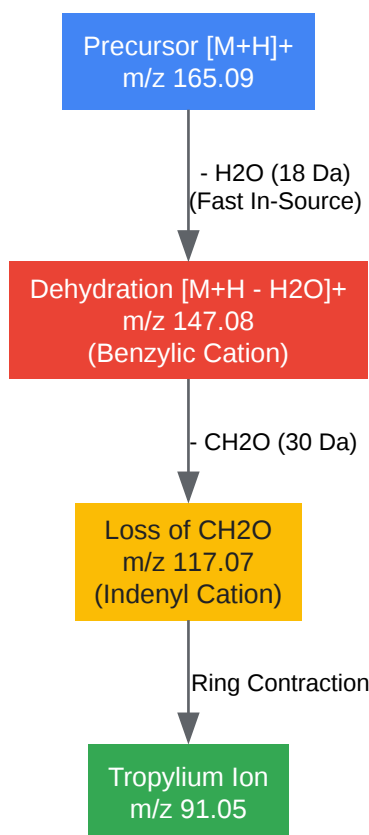
- Indenyl Core: Further fragmentation leads to the indenyl cation (

115) and tropylium-like species (

91).

Visualization: MS Fragmentation Logic

The following diagram illustrates the predicted dissociation pathway for confirmation.



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Figure 1: Proposed ESI⁺ fragmentation pathway for 1-(hydroxymethyl)indan-1-ol, highlighting the labile benzylic hydroxyl group.[1]

Part 3: NMR Characterization Strategy

For definitive structural confirmation (distinguishing from regioisomers like 2-(hydroxymethyl)indan-1-ol), NMR is required.[1]

Key Diagnostic Signals (¹H NMR in)

- Aromatic Region (7.1 - 7.5 ppm): 4H multiplet.
- Hydroxymethyl Protons (-CH₂-OH):
 - These protons are diastereotopic due to the adjacent chiral center at C1.

- Expect two doublets (or doublet of doublets) around 3.6 - 3.8 ppm with a geminal coupling constant (Hz).[1] This is the "smoking gun" for the chiral quaternary center.
- Indane Methylene (C2, C3):
 - C3 (Benzylic CH₂): Triplet or multiplet ~2.9 ppm.
 - C2 (Central CH₂): Complex multiplet ~2.1 - 2.4 ppm.[1]

Part 4: Analytical Method Development Protocol

Sample Preparation

Due to the diol functionality, the molecule is highly soluble in alcohols and moderately soluble in water.

- Solvent: Dissolve in 50:50 Methanol:Water. Avoid pure acetonitrile for stock solutions to prevent precipitation of polar buffer salts if used later.
- Concentration: 1 mg/mL stock; dilute to 1 µg/mL for MS tuning.

HPLC-MS/MS Workflow

This protocol is designed to separate the target from potential synthesis impurities (e.g., 1-indanone, 1-indanol).[1]

Chromatographic Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (promotes protonation).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 5% B (Hold to retain polar diol).[1]

- 1-6 min: 5% -> 95% B.[1]

- 6-8 min: 95% B.[1]

Detection Strategy:

- Monitor

147.08 (Source Fragment) if the molecular ion is unstable.

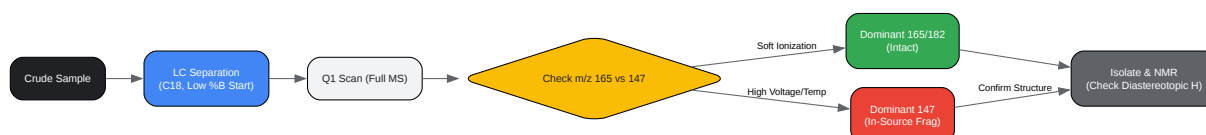
- Monitor

182.11 (

) if using Ammonium Formate buffer (preferred for stability).

Analytical Decision Tree

Use this workflow to validate the identity of the molecule in a mixture.



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Figure 2: Analytical decision matrix for validating 1-(hydroxymethyl)indan-1-ol, accounting for potential in-source dehydration.

References

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